

Pharmacokinetic Profile of Zimelidine and Norzimelidine

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Zimelidine

CAS No.: 56775-88-3

Cat. No.: S547769

Get Quote

The table below summarizes key quantitative data from human studies after a single oral dose of **zimelidine**.

Parameter	Zimelidine	Norzimelidine	Notes & References
Elimination Half-life	4.7 ± 1.3 h / 8.4 ± 2.0 h [1] [2]	19.4 ± 3.6 h / 22.8 h [1] [2]	Half-life varies between studies; norzimelidine has a significantly longer half-life.
Oral Bioavailability	~50% [1]	—	Due to significant first-pass metabolism [1].
Time to Peak Plasma Concentration (T~max~)	Rapid absorption [2]	—	Norzimelidine forms as a metabolite; its T~max~ is delayed.
Mean Peak Plasma Concentration (C~max~)	103.9 ± 34.8 ng/mL (after 100 mg dose) [2]	—	Norzimelidine levels exceed parent drug during chronic dosing [2].
Steady-State Plasma Concentration	—	2-4 times higher than zimelidine [2]	Achieved within 3-5 days of dosing [1].
Protein Binding	Not fully quantified in results	Not fully quantified in results	—

Parameter	Zimelidine	Norzimelidine	Notes & References
% Excreted Unchanged in Urine	1.26% (of IV dose) [1]	—	Indicates extensive metabolism [1].

Analytical Methodologies

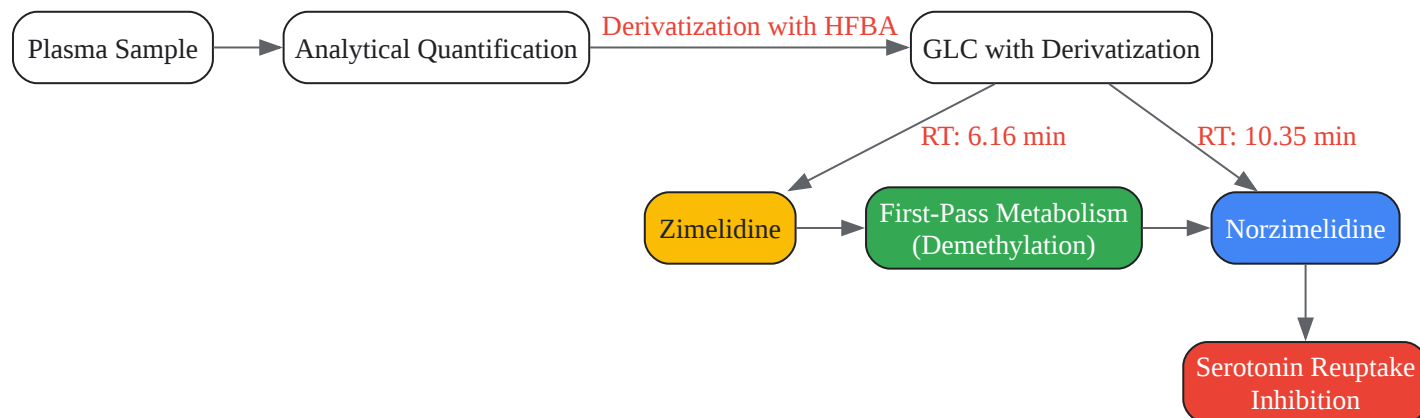
Accurate quantification of **zimelidine** and **norzimelidine** in plasma is crucial for pharmacokinetic studies. The following validated method provides a detailed protocol.

1. Gas-Liquid Chromatography (GLC) Method [2]

- **Sample Preparation:** Human plasma samples are required.
- **Internal Standard:** Loxapine is used as the internal standard.
- **Derivatization:** **Norzimelidine** is chemically modified using **Heptafluorobutyric Anhydride (HFBA)** to enable its separation from **zimelidine**.
- **Chromatography:**
 - **Technique:** Gas-Liquid Chromatography (GLC).
 - **Separation:** The method provides a clear separation. The retention time for **zimelidine** is **6.16 minutes**, and for the derivatized **norzimelidine**, it is **10.35 minutes**.
 - **Sensitivity:** The method is sensitive down to a concentration of **5 ng/mL** for both compounds.
 - **Validation:** The method has been demonstrated to be specific, sensitive, rapid, and reproducible [2].

Pharmacological Pathway and Experimental Workflow

The following diagram illustrates the metabolic fate of **zimelidine** and the primary experimental workflow for its analysis, integrating the pharmacokinetic and methodological data.



[Click to download full resolution via product page](#)

Diagram of **Zimelidine** Metabolism and Analysis Workflow

Mechanism of Action and Clinical Significance

- **Primary Mechanism:** **Zimelidine** is a selective serotonin reuptake inhibitor (SSRI). Its pharmacological profile is distinct from older tricyclic antidepressants, with the major part of its activity attributed to the inhibition of serotonin (5-HT) uptake in the central nervous system [3].
- **Role of the Active Metabolite:** The demethylated metabolite, **norzimelidine**, is believed to be responsible for most of this pharmacological activity [3]. Biochemical studies in patients confirmed that neuronal uptake inhibition of serotonin was correlated with plasma levels of **norzimelidine** [4].
- **Selectivity:** While primarily a serotonin uptake inhibitor, one study noted a smaller but significant correlation between **norzimelidine** levels and the inhibition of noradrenaline uptake, though this effect was less pronounced than with tricyclics like chlorimipramine [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. of Pharmacokinetics in humans--plasma levels and urinary... zimelidine [pubmed.ncbi.nlm.nih.gov]
2. Pharmacokinetic study of zimelidine using a new GLC ... [pubmed.ncbi.nlm.nih.gov]
3. Zimelidine: a review of its pharmacological properties and ... [pubmed.ncbi.nlm.nih.gov]
4. Biochemical effects of zimelidine in man [link.springer.com]

To cite this document: Smolecule. [Pharmacokinetic Profile of Zimelidine and Norzimelidine].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b547769#zimelidine-norzimelidine-active-metabolite>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com